Application Note: Quantitative Analysis of 5-(Trifluoromethyl)-1H-indazole

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Compound of Interest

Compound Name:	*5-(Trifluoromethyl)-1H-indazole*
CAS No.:	*885271-64-7*
Cat. No.:	*B1321362*

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Introduction and Scope

5-(Trifluoromethyl)-1H-indazole is a heterocyclic aromatic compound of significant interest in medicinal chemistry and drug development, often serving as a key structural motif or building block in the synthesis of pharmacologically active molecules. Its trifluoromethyl group can substantially influence metabolic stability, lipophilicity, and binding affinity. Consequently, accurate and precise quantification of this analyte is critical for purity assessment of bulk pharmaceutical ingredients (BPI), content uniformity in formulations, and pharmacokinetic studies.

This document provides detailed analytical protocols for the quantification of **5-(Trifluoromethyl)-1H-indazole** using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). It is intended for researchers, analytical scientists, and quality control professionals. The protocols are presented as robust starting points for method development and must be validated for their intended use in accordance with regulatory guidelines such as those from the International Council for Harmonisation (ICH).[1][2]

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Analyte Physicochemical Properties:

Property	Value	Source
Chemical Formula	$C_8H_5F_3N_2$	[3][4]
Molecular Weight	186.14 g/mol	[5]
CAS Number	885271-64-7	[3]
Appearance	Powder	[3]
Predicted Boiling Point	268.5 ± 35.0 °C	[3]
Predicted Density	1.447 ± 0.06 g/cm³	[3]
Solubility	Poor in water, soluble in organic solvents like DMSO.	[6]

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

2.1 Principle of the Method Reversed-phase HPLC is the premier technique for the analysis of non-volatile and thermally labile compounds like **5-(Trifluoromethyl)-1H-indazole**.[7] The method utilizes a non-polar stationary phase (C18) and a polar mobile phase. The analyte is separated from impurities based on its hydrophobicity. Quantification is achieved by measuring the absorbance of the analyte with a UV detector at a wavelength where it exhibits maximum absorbance, and comparing the response to that of certified reference standards.

2.2 Experimental Protocol: HPLC-UV Assay

2.2.1 Instrumentation and Materials

- HPLC System: Quaternary or Binary pump, autosampler, column thermostat, and UV-Vis or Photodiode Array (PDA) detector.
- Column: C18, 4.6 mm x 150 mm, 2.7 µm particle size (or equivalent).

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- Reagents: Acetonitrile (HPLC grade), Water (HPLC or Milli-Q grade), Formic Acid (LC-MS grade).
- Reference Standard: **5-(Trifluoromethyl)-1H-indazole**, certified purity.
- Solvent: Dimethyl Sulfoxide (DMSO, anhydrous).[6]

2.2.2 Preparation of Solutions

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Standard Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of the reference standard into a 10 mL volumetric flask. Dissolve in and dilute to volume with DMSO.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serially diluting the Standard Stock Solution with a 50:50 (v/v) mixture of Acetonitrile and Water.
- Sample Solution: Prepare the sample to a target concentration within the calibration range using the same diluent as the working standards. For bulk material, this may involve a simple dissolution and dilution.

2.2.3 Chromatographic Conditions

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Parameter	Condition
Column Temperature	30 °C
Flow Rate	1.0 mL/min
Injection Volume	5 µL
Detection Wavelength	~254 nm (Verify λmax by scanning)
Gradient Program	Time (min)
0.0	
10.0	
12.0	
12.1	
15.0	

2.2.4 Data Analysis and Quantification

- Generate a calibration curve by plotting the peak area of the analyte versus its concentration for the working standard solutions.
- Perform a linear regression analysis on the calibration curve. The coefficient of determination (r^2) should be ≥ 0.999.
- Quantify the **5-(Trifluoromethyl)-1H-indazole** concentration in the sample solution by interpolating its peak area from the calibration curve.

2.3 HPLC-UV Workflow Diagram

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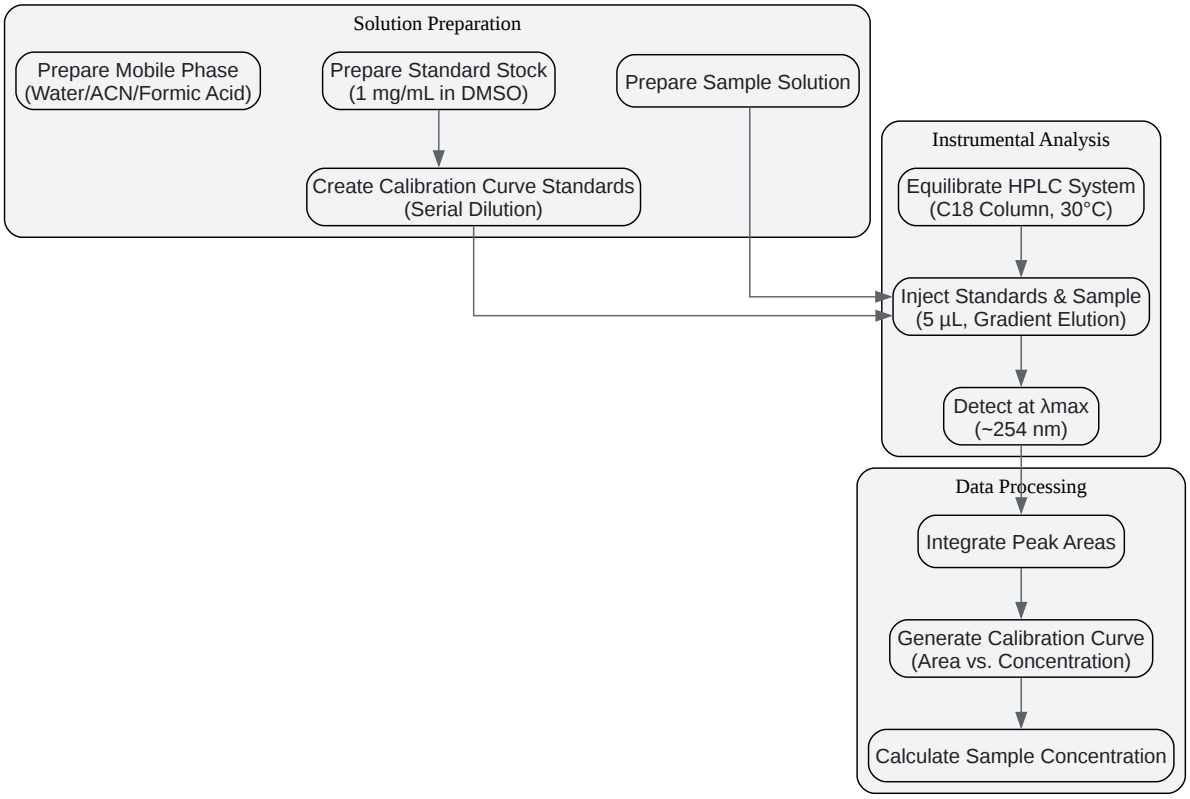

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Caption: HPLC-UV workflow for quantification.

Gas Chromatography-Mass Spectrometry (GC-MS)

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3.1 Principle of the Method GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds.[8] The sample is vaporized in a heated inlet and separated in a capillary column based on its boiling point and interaction with the stationary phase. The separated components then enter a mass spectrometer, which ionizes the molecules and separates the resulting ions based on their mass-to-charge ratio (m/z), providing both quantitative data and structural confirmation. Given its predicted boiling point, **5-(Trifluoromethyl)-1H-indazole** is amenable to GC analysis.[3]

3.2 Experimental Protocol: GC-MS Assay

3.2.1 Instrumentation and Materials

- GC-MS System: Gas chromatograph with a split/splitless injector coupled to a single quadrupole or more advanced mass spectrometer.[9]
- Column: DB-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Reagents: Dichloromethane (GC grade), Methanol (GC grade).
- Carrier Gas: Helium (99.999% purity).
- Reference Standard: **5-(Trifluoromethyl)-1H-indazole**, certified purity.

3.2.2 Preparation of Solutions

- Standard Stock Solution (1 mg/mL): Accurately weigh ~10 mg of the reference standard into a 10 mL volumetric flask. Dissolve in and dilute to volume with Methanol.
- Working Standard Solutions: Prepare calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 20 µg/mL) by serially diluting the stock solution with Dichloromethane.
- Sample Solution: Prepare the sample to a target concentration within the calibration range using Dichloromethane.

3.2.3 GC-MS Conditions

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Parameter	Condition
Injector Temperature	250 °C
Injection Mode	Splitless (or Split 10:1, optimize as needed)
Injection Volume	1 µL
Carrier Gas	Helium at 1.0 mL/min (constant flow)
Oven Program	Start at 100 °C, hold for 1 min. Ramp at 20 °C/min to 280 °C, hold for 5 min.
MS Transfer Line	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Full Scan (m/z 50-300) for identification; Selected Ion Monitoring (SIM) for quantification.
SIM Ions	m/z 186 (Molecular Ion, M^+), plus 2-3 other characteristic fragment ions.

3.2.4 Data Analysis and Quantification

- Confirm the identity of the analyte by comparing its retention time and mass spectrum with that of the reference standard. The fragmentation pattern of trifluoromethyl-substituted heterocycles can be complex but provides a unique fingerprint.[10]
- For quantification, construct a calibration curve using the peak area of the primary SIM ion (m/z 186) versus concentration.
- Calculate the sample concentration by interpolating its SIM peak area from the curve.

3.3 GC-MS Workflow Diagram

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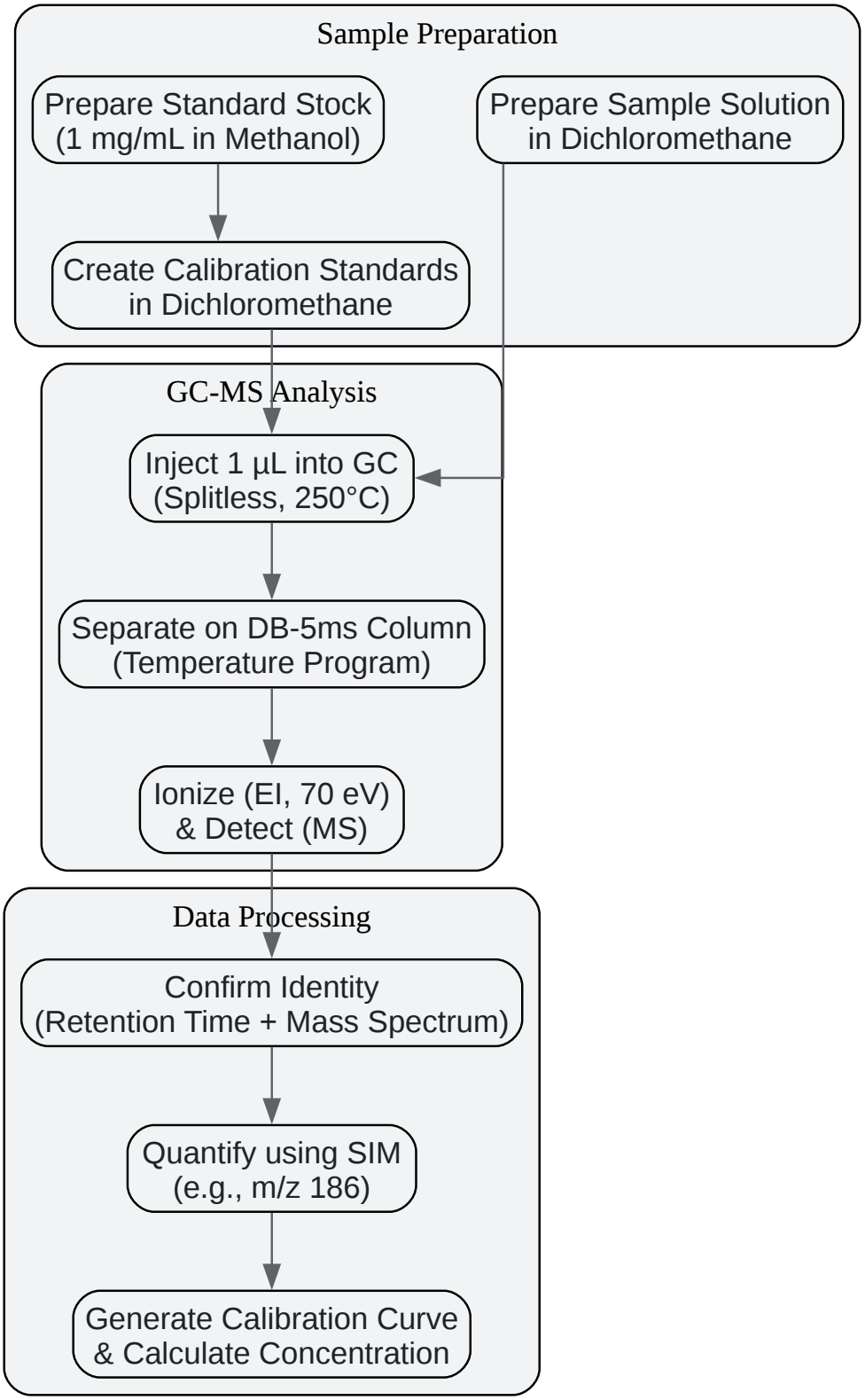

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Caption: GC-MS workflow for quantification.

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Analytical Method Validation Protocol

The objective of analytical method validation is to demonstrate that the procedure is fit for its intended purpose.[1] The following protocol is based on the ICH Q2(R2) guideline for the validation of an assay method for a drug substance.[2][11]

4.1 Validation Parameters and Acceptance Criteria

Parameter	Purpose	Typical Acceptance Criteria for Assay
Specificity	To ensure the signal is unequivocally from the analyte.	Peak purity analysis (PDA) or MS confirmation. No interference at the analyte's retention time.
Linearity	To demonstrate a proportional relationship between signal and concentration.	$r^2 \geq 0.999$ over the specified range.
Range	The concentration interval where the method is precise, accurate, and linear.	Typically 80% to 120% of the target assay concentration.
Accuracy	Closeness of test results to the true value.	98.0% to 102.0% recovery of spiked analyte.
Precision	Closeness of agreement between a series of measurements.	Repeatability (RSD ≤ 1.0%), Intermediate Precision (RSD ≤ 2.0%).
LOD / LOQ	Lowest amount detectable / quantifiable with acceptable precision and accuracy.	LOD: S/N ≥ 3:1. LOQ: S/N ≥ 10:1, with acceptable precision.
Robustness	Capacity to remain unaffected by small, deliberate variations in method parameters.	System suitability parameters remain within limits; results are not significantly affected.

4.2 Validation Experimental Design

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- Specificity: Analyze a blank (diluent), a placebo (formulation without API), the reference standard, and a sample spiked with expected impurities. Assess for peak interference.
- Linearity: Prepare and analyze at least five concentrations across the proposed range (e.g., 80%, 90%, 100%, 110%, 120% of target). Plot the response versus concentration and perform linear regression.
- Accuracy: Perform recovery studies by spiking a placebo or sample with the analyte at three levels (e.g., 80%, 100%, 120%) in triplicate. Calculate the percent recovery.
- Precision:
  - Repeatability: Analyze six replicate preparations of a sample at 100% of the target concentration on the same day, with the same analyst and instrument. Calculate the Relative Standard Deviation (RSD).
  - Intermediate Precision: Repeat the repeatability study on a different day, with a different analyst, or on a different instrument. Compare the results.
- LOD & LOQ: Determine instrument sensitivity by either the signal-to-noise ratio method (by injecting progressively more dilute solutions) or by calculation from the standard deviation of the response and the slope of the calibration curve.
- Robustness: Introduce small, deliberate changes to the method (e.g., ±2°C in column temperature, ±5% in mobile phase organic content, ±0.1 mL/min flow rate). Evaluate the impact on system suitability (e.g., peak tailing, resolution) and assay results.

4.3 Method Validation Logic Diagram

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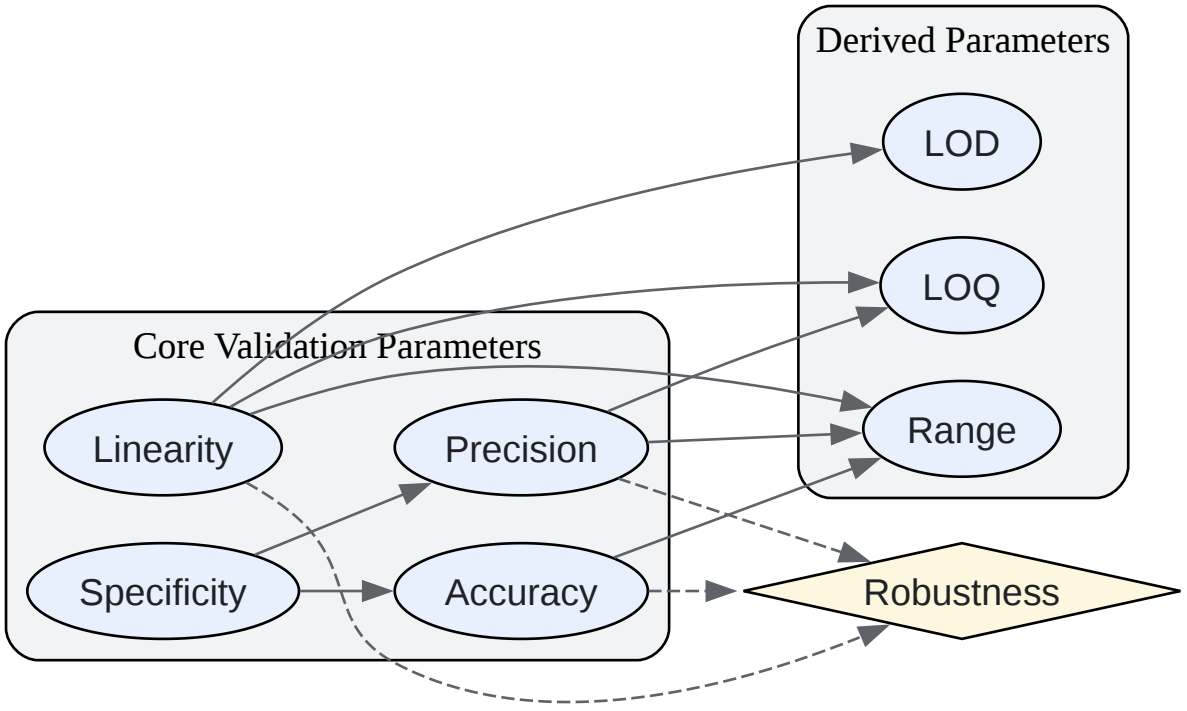

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Caption: Interrelationship of ICH validation parameters.

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